

Technical Support Center: Synthesis of 4-(Methylthiomethoxy)-3-methylbenzoic acid

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Compound of Interest

Compound Name: *Methylthiomcresol-C1-benzoic acid*

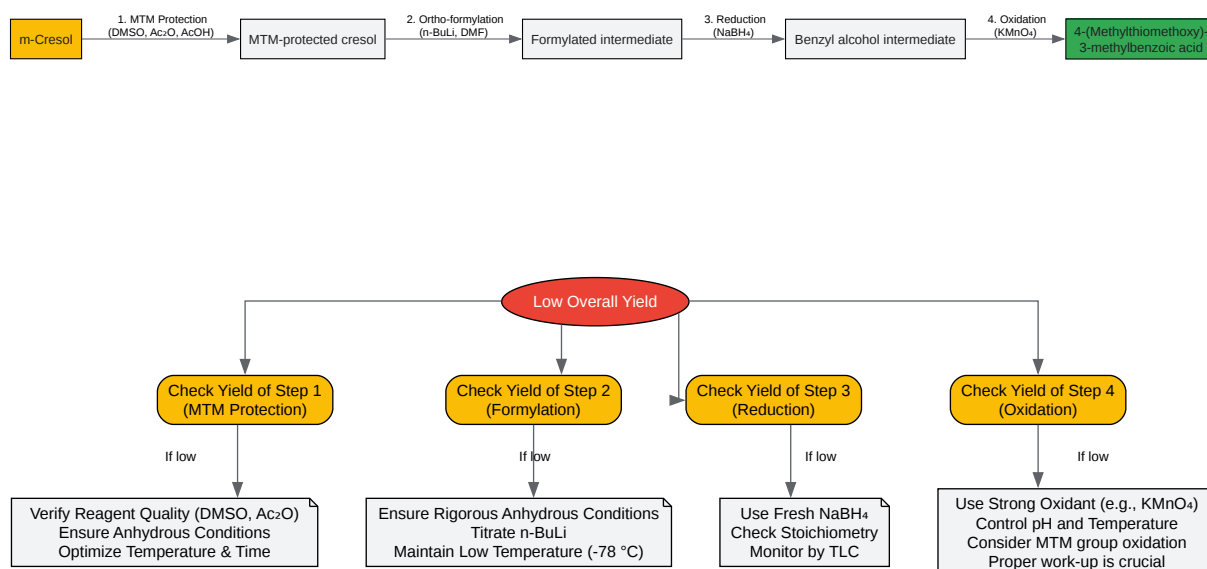
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This technical support guide provides troubleshooting advice and frequently asked questions (FAQs) to address the common issue of poor yield in the multi-step synthesis of 4-(methylthiomethoxy)-3-methylbenzoic acid. The content is tailored for researchers, scientists, and professionals in drug development.

Proposed Synthetic Pathway

The synthesis of 4-(methylthiomethoxy)-3-methylbenzoic acid from m-cresol can be accomplished via a four-step process. This pathway involves the protection of the phenolic hydroxyl group, followed by ortho-lithiation and formylation, and subsequent oxidation to the desired carboxylic acid.



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